

Chemical Profile of Tin(IV) Fluoride

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Compound Focus: Tetrafluorostannane

CAS No.: 7783-62-2

Cat. No.: S573210

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The table below summarizes the basic properties and general applications of Tin(IV) Fluoride (SnF₄) found in the search results.

Property / Aspect	Description
Chemical Formula	SnF ₄ [1] [2]
Linear Formula	SnF ₄ [1] [2]
Synonyms	Stannic fluoride, Tin tetrafluoride [1] [2]
Appearance	White solid/powder [1] [2]
Melting Point	Above 700 °C (sublimes) [1] [2]
Density	4.78 g/cm ³ [1]
Purity	99 - 101% (Sn Content) available [2]
General Applications	Optical coatings, ceramics manufacturing, electronics industry, fluoride treatments in dental care, and as a reagent in research [1] [2].

Experimental Protocols in Synthesis

While catalytic protocols are unavailable, recent research details methodologies for synthesizing and characterizing Tin(IV) Fluoride complexes, which form the foundation for its potential catalytic applications.

1. Synthesis of Tin(IV) Fluoride Complexes with Phosphine/Oxide Ligands

The following protocol is adapted from studies synthesizing complexes like $[\text{SnF}_4\text{L}_2]$ (where L can be phosphine or arsine oxides) [3] [4].

- **Key Reagents & Conditions:**

- **Starting Material:** $[\text{SnF}_4(\text{MeCN})_2]$ or $[\text{SnF}_4(\text{THF})_2]$, prepared from SnF_2 , I_2 , and the respective solvent (MeCN or THF) [3].
- **Ligands:** Phosphine oxides (e.g., Ph_3PO , Me_3PO) or neutral phosphines (e.g., PMe_3 , PiPr_3) [3] [4].
- **Solvent:** Anhydrous CH_2Cl_2 (Dichloromethane) [4].
- **Atmosphere:** All reactions must be performed under an inert dinitrogen atmosphere using standard Schlenk or glove box techniques to prevent hydrolysis [3].

- **Procedure:**

- Dissolve $[\text{SnF}_4(\text{MeCN})_2]$ in anhydrous CH_2Cl_2 .
- Add 2.1 mol equivalents of the desired ligand (for $[\text{SnF}_4\text{L}_2]$ complexes) [3].
- Stir the reaction mixture at room temperature.
- The product often precipitates directly from the solution.
- Recover the solid product by filtration, wash it with a small amount of cold CH_2Cl_2 , and dry it *in vacuo* [3].

2. Characterization of Tin Fluoride Species

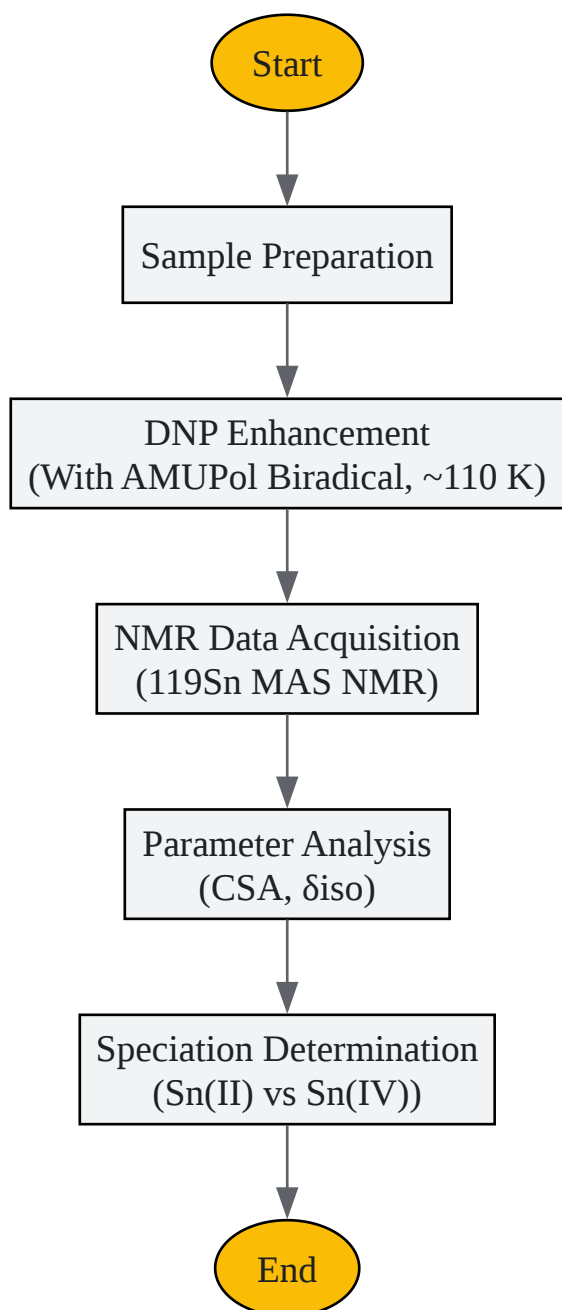
Advanced nuclear magnetic resonance (NMR) spectroscopy is crucial for determining the oxidation state and structure of tin compounds, which is vital for understanding catalytic behavior [5].

- **Technique:** ^{119}Sn Solid-State NMR Spectroscopy, enhanced by Dynamic Nuclear Polarization (DNP) for low-concentration samples like toothpaste formulations [5].

- **Key Diagnostic Parameters:**

- **Chemical Shift Anisotropy (CSA):** Sn(II) compounds typically exhibit a large CSA (span Ω ~700–1000 ppm or more), while Sn(IV) compounds have a much smaller CSA (Ω ~0–200 ppm) [5].

- **Isotropic Chemical Shift (δ_{iso}):** The ^{19}F isotropic chemical shift is also highly sensitive to the Sn oxidation state, with a difference of about 100 ppm observed between SnF_2 and SnF_4 [5].
- **Workflow:** The process for analyzing tin speciation in a complex matrix can be summarized as follows, illustrating the steps from sample preparation to data interpretation:



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Experimental Workflow for ^{119}Sn NMR Speciation Analysis [5]

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References

1. Tin(IV) Fluoride [americanelements.com]
2. Tin(IV) fluoride [chemimpex.com]
3. Synthesis and characterisation of tin(IV) fluoride complexes ... [sciencedirect.com]
4. Tin(iv) fluoride complexes with neutral phosphine ... [pubs.rsc.org]
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